

physicochemical properties of 4-Methoxy-1-naphthaldehyde

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Compound of Interest

Compound Name: 4-Methoxy-1-naphthaldehyde

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An In-depth Technical Guide to the Physicochemical Properties of 4-Methoxy-1-naphthaldehyde

This technical guide provides a comprehensive overview of the core physicochemical properties, experimental protocols, and relevant applications of **4-Methoxy-1-naphthaldehyde**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Structure

4-Methoxy-1-naphthaldehyde is an aromatic aldehyde and a derivative of naphthalene.^[1] Its structure consists of a naphthalene ring substituted with a methoxy group at the 4-position and an aldehyde group at the 1-position.

- IUPAC Name: 4-methoxynaphthalene-1-carbaldehyde^[2]
- CAS Number: 15971-29-6^{[1][3][4]}
- Molecular Formula: C₁₂H₁₀O₂^{[1][2][3]}
- SMILES: COc1ccc(C=O)c2ccccc12
- InChI Key: MVXMNHVCLMLDD-UHFFFAOYSA-N

Physicochemical Properties

The key physicochemical properties of **4-Methoxy-1-naphthaldehyde** are summarized in the table below. This data is essential for its handling, storage, and application in various experimental settings.

Property	Value	References
Molecular Weight	186.21 g/mol	[1] [2] [3]
Appearance	Solid; Slightly beige to pink-brown low melting solid	[4]
Melting Point	35-36 °C	[1] [3] [4]
Boiling Point	212 °C at 40 mmHg	[1] [4]
Density	1.2 ± 0.1 g/cm ³	[3]
Flash Point	>230 °F (>110 °C)	[4]
Refractive Index	1.6640	[4]
LogP	2.93	[3]
Storage	Keep in a dark place, Sealed in dry, Room Temperature	[4]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of **4-Methoxy-1-naphthaldehyde**.

Spectroscopic Data	Description	References
^1H NMR	In CDCl_3 , aromatic protons appear as a multiplet between δ 7.62 and 8.31 ppm. Aromatic protons are typically found between δ 6.835 and 9.312 ppm.	[1][5]
^{13}C NMR	Data is available for structural confirmation.	[1][2]
Infrared (IR)	A characteristic strong absorption band is observed around 1700 cm^{-1} due to the $\text{C}=\text{O}$ stretching vibration of the aldehyde group.	[1]
Mass Spectrometry (MS)	The mass spectrum shows a prominent molecular ion peak (M^+) corresponding to its molecular weight of approximately 186.21 g/mol .	[1]
UV-Vis	The UV-Vis spectrum is characterized by strong absorption bands in the ultraviolet region, attributed to $\pi \rightarrow \pi^*$ electronic transitions within the aromatic naphthalene system. For the related compound 4-hydroxy-1-naphthaldehyde, a λ_{max} of 360 nm has been reported in methanol.	[1]

Experimental Protocols

Synthesis

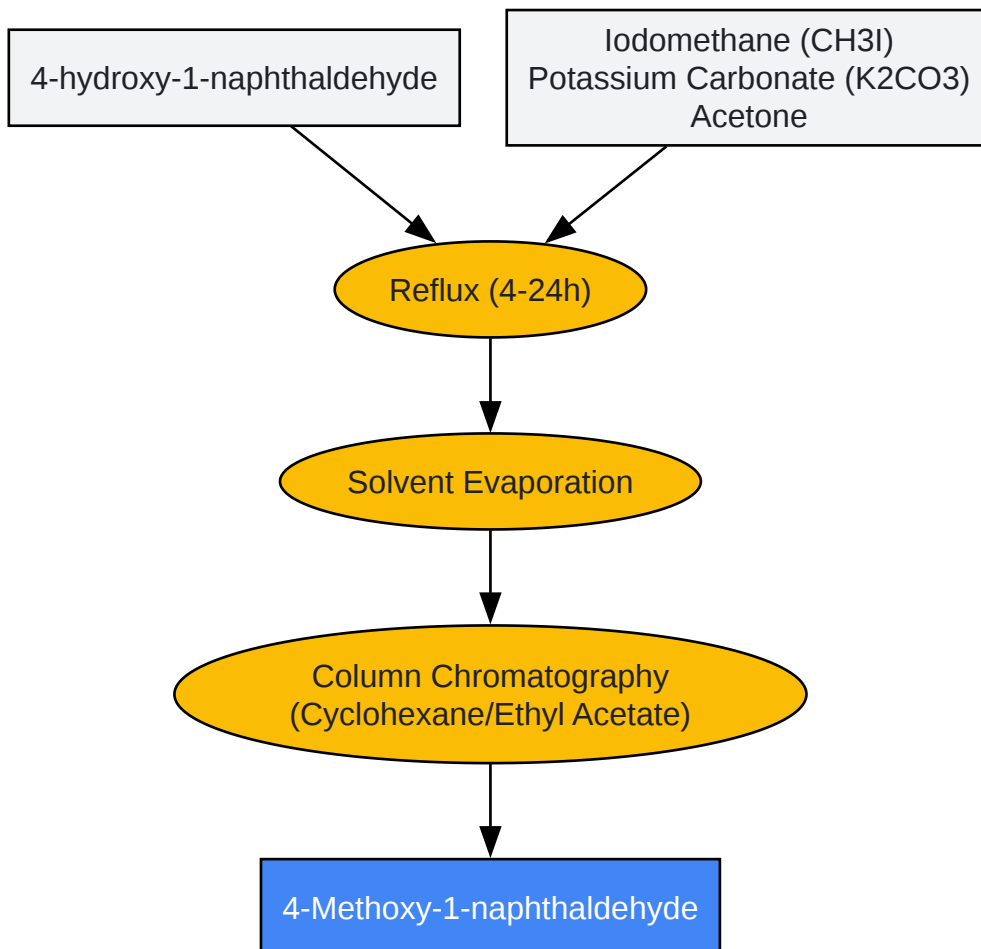
A common and effective method for the synthesis of **4-Methoxy-1-naphthaldehyde** is through the methylation of 4-hydroxy-1-naphthaldehyde.

Protocol: Methylation of 4-hydroxy-1-naphthaldehyde[4]

- A mixture of 4-hydroxy-1-naphthaldehyde (1 equivalent), potassium carbonate (K_2CO_3 , 1.5 equivalents), and iodomethane (1.5 equivalents) is prepared in acetone (12 mL/mmol).
- The mixture is stirred under reflux conditions for a period of 4 to 24 hours.
- The progress of the reaction is monitored by thin-layer chromatography (TLC) until the starting material is completely consumed.
- Upon completion, the solvent is removed by evaporation under reduced pressure.
- The resulting residue is then purified by silica gel column chromatography.

Another reported method involves reacting 4-hydroxy-1-naphthaldehyde with methyl iodide in the presence of a base like sodium hydroxide in dry tetrahydrofuran (THF).[1]

Synthesis of 4-Methoxy-1-naphthaldehyde



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Synthesis Workflow

Purification

Purification is typically achieved using column chromatography.

Protocol: Silica Gel Column Chromatography[4]

- Prepare a silica gel column using a suitable slurry packing method.
- Dissolve the crude residue from the synthesis reaction in a minimum amount of the eluent.
- Load the sample onto the column.

- Elute the column with a solvent system of cyclohexane/ethyl acetate, starting with a ratio of 90:10 and gradually increasing the polarity to 70:30.
- Collect the fractions and monitor them by TLC to isolate the pure product.

Analysis

High-performance liquid chromatography (HPLC) is a suitable method for analyzing the purity of **4-Methoxy-1-naphthaldehyde**.

Protocol: Reverse Phase (RP) HPLC[6]

- Column: Newcrom R1 HPLC column.
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid.
- Note: For Mass Spectrometry (MS) compatible applications, phosphoric acid should be replaced with formic acid. This method is scalable and can be adapted for preparative separation to isolate impurities.[6]

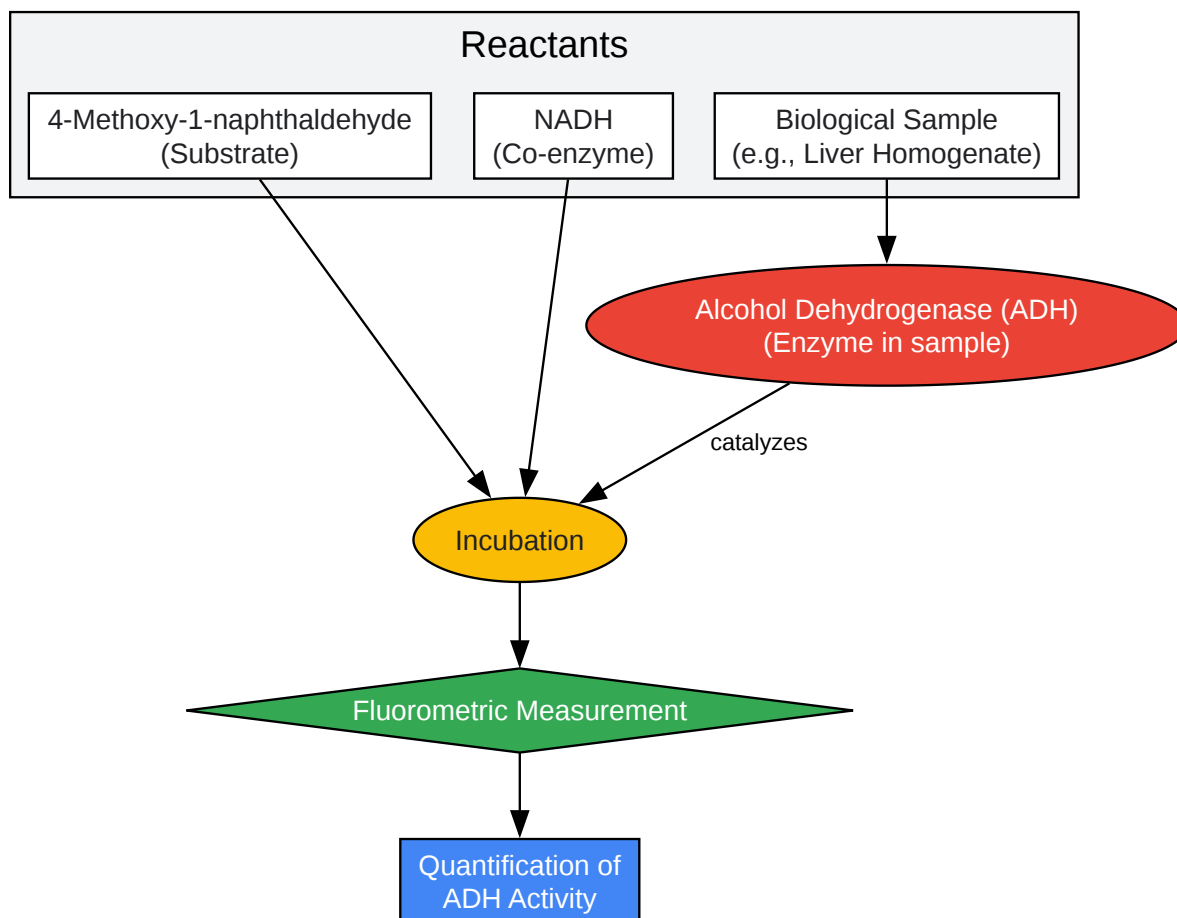
Applications and Biological Relevance

4-Methoxy-1-naphthaldehyde serves as a valuable intermediate in chemical synthesis and has specific applications in biochemical assays.[1]

- Fluorogenic Substrate: It is notably used as a fluorogenic substrate for human alcohol dehydrogenase (ADH).[4] This property allows for the sensitive determination of the activity of class I and II alcohol dehydrogenase isoenzymes in biological samples, such as human pancreas and liver homogenates.[4]
- Chemical Intermediate: The compound is a precursor in the synthesis of more complex molecules, including N-acylhydrazones and 1,3,4-oxadiazoles, which are of interest in medicinal chemistry for their potential biological activities.[1]

The enzymatic reaction with alcohol dehydrogenase can be visualized as a key application workflow.

Workflow: Fluorometric Assay for ADH Activity



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Enzymatic Assay Workflow

Conclusion

4-Methoxy-1-naphthaldehyde is a well-characterized compound with defined physicochemical properties. Its utility as a synthetic intermediate and, more specifically, as a fluorogenic substrate for alcohol dehydrogenase, makes it a significant tool for researchers in both chemistry and biochemistry. The detailed protocols for its synthesis, purification, and analysis provided in this guide offer a practical resource for its application in a laboratory setting.

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